

In-Depth Technical Guide to the Chemical Identifiers of Iron(II) Bromide Hexahydrate

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Compound of Interest

Compound Name: *Iron(II)bromidehexahydrate*

Cat. No.: *B15251901*

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For researchers, scientists, and professionals in drug development, precise identification of chemical compounds is paramount. This guide provides a comprehensive overview of the key chemical identifiers for Iron(II) bromide hexahydrate, a compound with applications in chemical synthesis and potentially in pharmaceutical formulations.

Core Chemical Identifiers

Iron(II) bromide hexahydrate is a hydrated inorganic compound. The accurate tracking and documentation of this substance in research and development rely on standardized identifiers. The most critical of these is the CAS (Chemical Abstracts Service) Registry Number.

CAS Number: The definitive CAS number for Iron(II) bromide hexahydrate is 13463-12-2.^[1] It is important to distinguish this from the anhydrous form, Iron(II) bromide, which has the CAS number 7789-46-0, and the tetrahydrate form with CAS number 20049-61-0.^[2]

The following table summarizes the key chemical identifiers for Iron(II) bromide and its hydrated forms, facilitating easy comparison.

Identifier Type	Iron(II) Bromide Hexahydrate	Iron(II) Bromide (Anhydrous)	Notes
CAS Number	13463-12-2	7789-46-0	The hexahydrate is a distinct chemical entity from the anhydrous form.
Molecular Formula	FeBr ₂ ·6H ₂ O	FeBr ₂	The hexahydrate contains six molecules of water of crystallization.
PubChem CID	25021682 (for hydrate)	425646	PubChem provides distinct identifiers for the hydrated and anhydrous forms. [2] [3]
EC Number	Not directly available	232-168-8	The European Community number is typically assigned to the anhydrous substance. [4] [5]
UNII	Not directly available	EA3X054RBZ	The Unique Ingredient Identifier is assigned to the anhydrous form. [2]
InChI	InChI=1S/2BrH.Fe.6H2O/h21H;;61H2/q;;+2; ;;;;/p-2	InChI=1S/2BrH.Fe/h2*1H;/q;;+2/p-2	The InChI string is a standardized structural representation.
SMILES	O.O.O.O.O.O.[Fe+2].[Br-].[Br-]	[Fe+2].[Br-].[Br-]	A simplified line-notation for the chemical structure.

Experimental Protocols: Synthesis of Iron(II) Bromide

The synthesis of Iron(II) bromide compounds is a fundamental process for obtaining starting materials for further reactions. Below are generalized methodologies for the synthesis of both anhydrous and hydrated forms.

Synthesis of Anhydrous Iron(II) Bromide

A common method for preparing anhydrous Iron(II) bromide involves the direct reaction of iron with bromine or hydrogen bromide at elevated temperatures.

Methodology:

- Place iron powder in a reaction tube furnace.
- Pass a stream of dry hydrogen bromide gas over the iron powder.
- Heat the furnace to red heat to initiate the reaction.
- The resulting product is anhydrous Iron(II) bromide.
- Alternatively, bromine vapor can be used in place of hydrogen bromide gas.

Synthesis of Iron(II) Bromide Hexahydrate

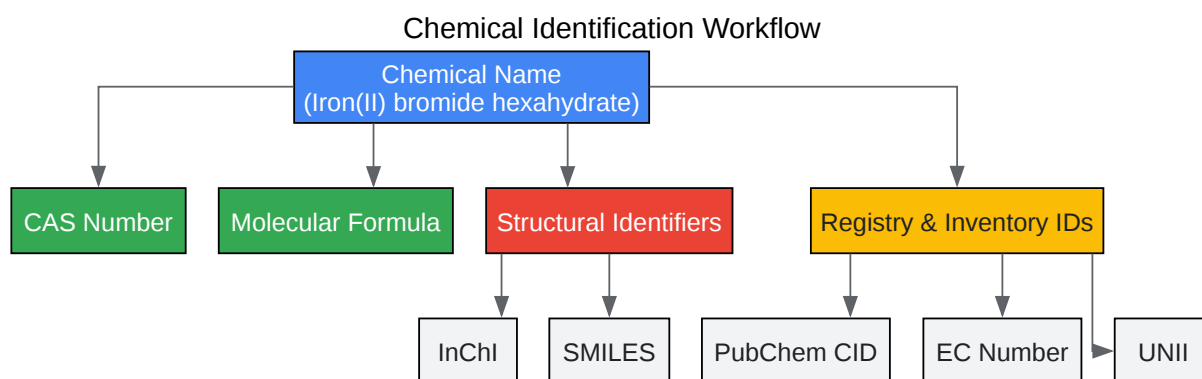
The hydrated form is typically prepared from an aqueous solution.

Methodology:

- Dissolve iron powder in a concentrated solution of hydrobromic acid in methanol.^[2] This reaction produces the methanol solvate $[\text{Fe}(\text{MeOH})_6]\text{Br}_2$ and hydrogen gas.^[2]
- Carefully evaporate the solvent under reduced pressure.
- Crystallization from an aqueous solution will yield the pale green hexahydrate at room temperature.^[6]

Logical Workflow for Chemical Identification

The following diagram illustrates a logical workflow for the identification of a chemical compound, starting from its common name and branching to its various unique identifiers.



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Caption: A flowchart illustrating the process of identifying a chemical compound through its various identifiers.

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